

Step-by-step guide for Ix2 sodium stock solution preparation

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Compound of Interest

Compound Name: Ix2 sodium

Cat. No.: B15576147

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Application Notes and Protocols: Ix2 Sodium Salt

For Researchers, Scientists, and Drug Development Professionals

Abstract

These application notes provide a comprehensive guide for the preparation and use of **Ix2 sodium** salt, a potent inhibitor of Hypoxia-Inducible Factor (HIF) prolyl hydroxylase domain (PHD) enzymes. Ix2 is a valuable chemical probe for studying the physiological and pathological roles of the HIF pathway, which is integral to cellular responses to hypoxia and is implicated in various processes such as angiogenesis, erythropoiesis, and cancer progression. This document offers detailed protocols for stock solution preparation, experimental workflows for cell-based assays, and a summary of the key physicochemical properties of **Ix2 sodium** salt.

Physicochemical Properties and Data Presentation

lox2 sodium salt offers advantages in aqueous solubility compared to its free acid counterpart, making it a suitable choice for various experimental setups. The following table summarizes the key quantitative data for **lox2 sodium** salt.

Property	Value	Source
Molecular Formula	C ₁₉ H ₁₅ N ₂ NaO ₅	[1]
Molecular Weight	374.32 g/mol	[1][2]
CAS Number	2377239-85-3	[1]
Aqueous Solubility	Higher than lox2 free acid	[1][2]
Organic Solvent Solubility	Soluble in DMSO	[1][2]
IC ₅₀ for PHD2	22 nM	[3]
Recommended Storage	-20°C or -80°C for long-term storage	[2]
Stock Solution Stability	Stable for extended periods in DMSO at -20°C or -80°C. Avoid repeated freeze-thaw cycles.	[2]

Experimental Protocols

I. Preparation of 10 mM lox2 Sodium Salt Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **lox2 sodium** salt, a common starting concentration for in vitro experiments.

Materials:

- **lox2 sodium** salt powder
- Anhydrous Dimethyl Sulfoxide (DMSO) or sterile water
- Vortex mixer

- Sterile microcentrifuge tubes

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, dissolve 3.74 mg of **lox2 sodium** salt (MW: 374.32 g/mol) in 1 mL of solvent.[\[2\]](#)
- Dissolution:
 - Using DMSO (Recommended for most in vitro applications): Add 1 mL of anhydrous DMSO to the vial containing 3.74 mg of **lox2 sodium** salt.
 - Using sterile water: Add 1 mL of sterile water to the vial. If using water, ensure the final pH of the solution is neutral to basic to maintain solubility.[\[2\]](#)
- Vortexing: Vortex the solution thoroughly until the **lox2 sodium** salt is completely dissolved. [\[2\]](#) Gentle sonication can also be used to aid dissolution.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[\[2\]](#) Store the aliquots at -20°C or -80°C for long-term stability.[\[2\]](#)

II. In Vitro Cell-Based Assay for HIF-1 α Stabilization

This protocol outlines a general procedure for treating cultured cells with lox2 to assess the stabilization of HIF-1 α .

Materials:

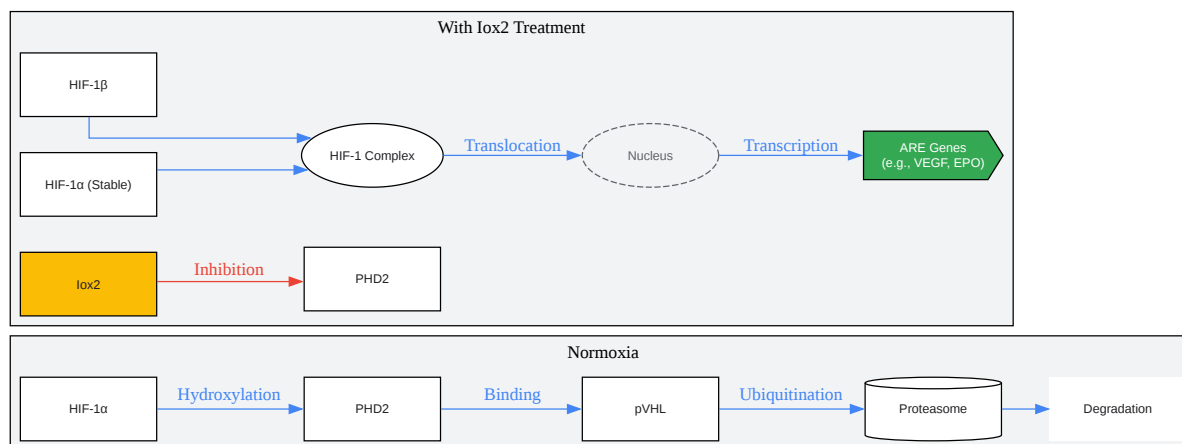
- Cultured cells (e.g., HeLa, MCF-7)
- Complete cell culture medium
- **lox2 sodium** salt stock solution (10 mM in DMSO)
- Phosphate-Buffered Saline (PBS), ice-cold
- Cell lysis buffer and protease inhibitors

Procedure:

- **Cell Seeding:** Seed cells in appropriate culture plates and allow them to adhere and reach the desired confluency (typically 70-80%).[\[2\]](#)
- **Preparation of Working Solution:** Dilute the 10 mM lox2 stock solution in pre-warmed complete culture medium to the desired final working concentrations (e.g., 1, 10, 50 μ M).[\[2\]](#) It is crucial to also prepare a vehicle control using the same final concentration of DMSO as the highest lox2 treatment.[\[2\]](#)
- **Cell Treatment:** Remove the existing medium from the cells and replace it with the medium containing the various concentrations of lox2 or the vehicle control.
- **Incubation:** Incubate the cells for the desired period (e.g., 4, 8, or 24 hours) under normoxic conditions (21% O₂).[\[2\]](#)
- **Cell Lysis:** After incubation, wash the cells with ice-cold PBS.[\[2\]](#) Subsequently, lyse the cells using an appropriate lysis buffer containing protease inhibitors to prepare cell lysates for downstream analysis (e.g., Western blotting for HIF-1 α).

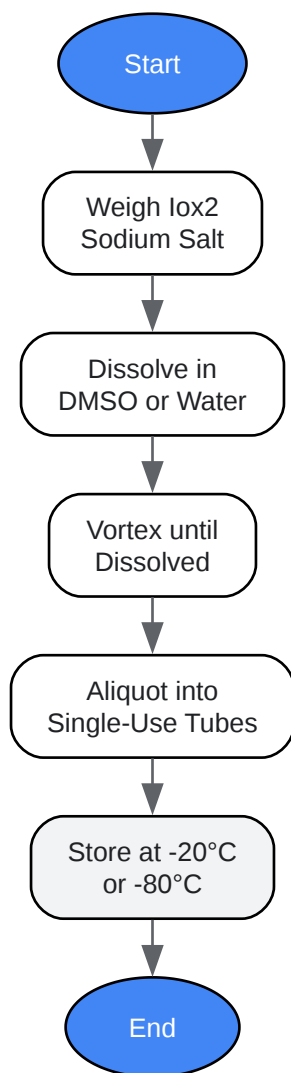
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams, generated using the DOT language, illustrate the mechanism of action of lox2 and a typical experimental workflow.



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Caption: Mechanism of Iox2-mediated HIF-1α stabilization.



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References

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